

Personal protective equipment for handling 1-Chloropinacolone

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Compound of Interest

Compound Name: 1-Chloropinacolone

Cat. No.: B081408

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Essential Safety and Handling Guide for 1-Chloropinacolone

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Chloropinacolone** (CAS No. 13547-70-1). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Summary

1-Chloropinacolone is a hazardous chemical that poses significant health risks. It is classified as a combustible liquid and is harmful if swallowed, toxic in contact with skin, causes skin and serious eye irritation, is fatal if inhaled, and may cause respiratory irritation.[1][2][3][4]

Hazard Classification Data

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 2
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Flammable liquids	Category 4

Source:[1][2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment

Protection Type	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Chemical impermeable gloves are recommended.[5] Contaminated clothing should be removed immediately and washed before reuse.[5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or in case of inadequate ventilation.[1][5] Work should be conducted in a well-ventilated area or under a chemical fume hood.[5]

Operational and Disposal Plans

Handling Procedures

- Ventilation: Always handle **1-Chloropinacolone** in a well-ventilated area, such as a chemical fume hood.[5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[6] Do not breathe dust, fumes, gas, mist, vapors, or spray.[5]
- Hygiene Practices: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the handling area.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools to prevent ignition.[5][6]
- Grounding: Take precautionary measures against static discharge.

Storage Plan

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][6]
- Keep containers tightly closed.[5]
- The storage area should be locked.[5]
- Refrigeration is recommended.[1][2]

Disposal Plan

- Waste Classification: **1-Chloropinacolone** and its containers are considered hazardous waste.[2]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][5] Do not dispose of down the drain. [2]
- Contaminated Materials: Absorb spills with inert material (e.g., dry sand or earth) and place in a chemical waste container for disposal.[6]

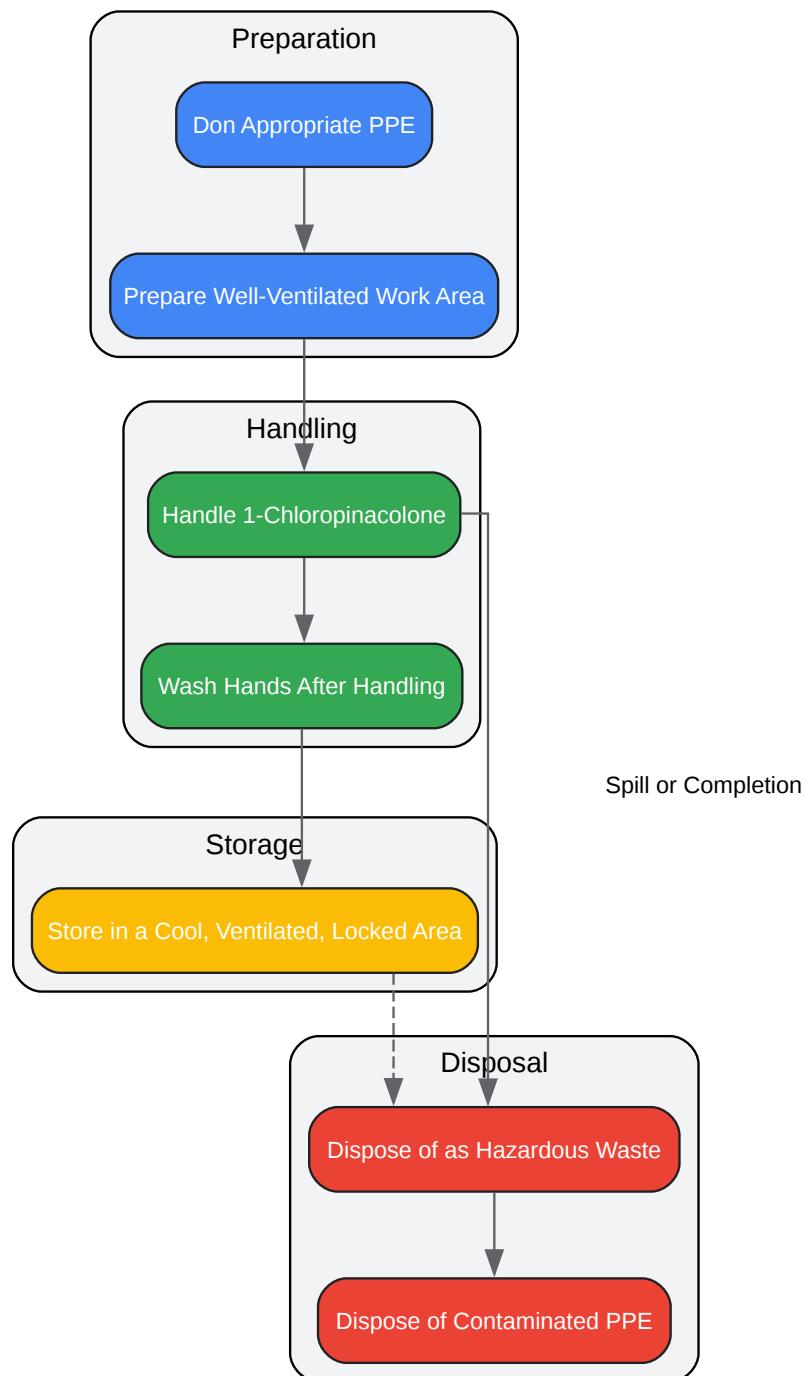
Emergency and First Aid Protocols

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention by calling a poison center or doctor. [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. [5] If skin irritation occurs, seek medical attention. [5]
Eye Contact	Rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. [5]
Ingestion	Rinse the mouth with water. Do not induce vomiting. [6] Seek immediate medical help. [5]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **1-Chloropinacolone**, from preparation to disposal.

Workflow for Handling 1-Chloropinacolone

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